Potential off-target effects of GSK2945

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Compound of Interest	
Compound Name:	*GSK2945*
CAS No.:	*1438071-12-5*
Cat. No.:	*B1443831*

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Technical Support Center: GSK2945

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) regarding the potential off-target effects of **GSK2945**. The information is intended for researchers, scientists, and drug development professionals using this compound in their experiments.

Frequently Asked Questions (FAQs)

Q1: What is the primary target of **GSK2945**?

GSK2945 is characterized as a modulator of the nuclear receptor REV-ERBα, a key component of the circadian clock that functions as a transcriptional repressor.[1][2][3]

Q2: Is **GSK2945** a REV-ERBα agonist or antagonist?

The activity of **GSK2945** as a REV-ERBα agonist or antagonist can be context-dependent, potentially varying with cell type and the specific biological system being studied. This highlights the importance of carefully characterizing its effects in your particular experimental setup.

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Q3: What are the known or potential off-target effects of **GSK2945**?

While comprehensive public data on the specific off-target profile of **GSK2945** is limited, it is important to consider potential off-target activities, a common characteristic of many small molecule inhibitors. REV-ERBα ligands, in general, have been noted to have potential off-target effects.[1] For instance, the related REV-ERBα agonist SR9009 has been reported to have side effects on cellular proliferation and metabolism.[4] Given that **GSK2945** was developed based on the chemical structure of GSK4112 and SR9009, it is prudent to anticipate and test for potential off-target activities.[4]

Q4: Are there any known effects of **GSK2945** on kinases?

Currently, there is no publicly available, comprehensive kinase screening panel data specifically for **GSK2945**. Researchers using **GSK2945** in signaling pathways involving kinases should independently assess its potential for direct kinase inhibition.

Troubleshooting Guide

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Issue	Potential Cause	Recommended Action
Unexpected experimental results inconsistent with REV-ERBα modulation.	Potential Off-Target Effects: The observed phenotype may be due to GSK2945 interacting with other cellular targets besides REV-ERBα.	1. Target Engagement Validation: Confirm that GSK2945 is engaging REV-ERBα in your experimental system using techniques like cellular thermal shift assay (CETSA) or target engagement assays. 2. Orthogonal Controls: Use a structurally different REV-ERBα modulator to see if the same phenotype is observed. 3. Rescue Experiments: If possible, perform rescue experiments by overexpressing REV-ERBα to see if the unexpected phenotype is reversed.
Variability in results between different cell lines or tissues.	Context-Dependent Activity: GSK2945 may exhibit cell-type-specific agonist or antagonist activity, or its off-target profile may differ between cell types.	1. Characterize Activity: Determine the agonist/antagonist profile of GSK2945 in each specific cell line used. 2. Baseline Expression: Measure the baseline expression levels of REV-ERBα and other potential off-targets in your different experimental systems.
Discrepancies between in vitro and in vivo results.	Pharmacokinetic Properties: The in vivo half-life of GSK2945 is reported to be approximately 2 hours, with clearance from serum taking about 24 hours.[4] This pharmacokinetic profile can lead to different effective	1. Pharmacokinetic/Pharmacodynamic (PK/PD) Modeling: Correlate the observed in vivo effects with the concentration of GSK2945 in the target tissue. 2. Dose-Response Studies: Perform thorough

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concentrations and target engagement dynamics compared to in vitro studies.	dose-response studies in vivo to establish a clear relationship between the administered dose and the biological effect.

Experimental Protocols

Detailed experimental protocols for assessing the off-target effects of **GSK2945** are not readily available in the public domain. However, researchers can adapt established methodologies for kinase inhibitor profiling and off-target screening.

Protocol: Kinase Inhibitor Profiling (General)

This protocol provides a general framework for assessing the selectivity of a small molecule inhibitor against a panel of kinases.

1. Reagents and Materials:

- **GSK2945**
- Kinase panel (commercially available, e.g., from Reaction Biology, Eurofins)
- Kinase-specific substrates
- ATP
- Kinase assay buffer
- Detection reagents (e.g., ADP-Glo™, Z'-LYTE™)
- Microplates

2. Procedure:

- Prepare a dilution series of **GSK2945**.
- In a microplate, combine the kinase, its specific substrate, and the appropriate kinase assay buffer.
- Add the diluted **GSK2945** to the wells. Include a vehicle control (e.g., DMSO).
- Initiate the kinase reaction by adding ATP.
- Incubate for the recommended time and temperature.
- Stop the reaction and measure the kinase activity using a suitable detection reagent and a plate reader.
- Calculate the percent inhibition for each concentration of **GSK2945** and determine the IC_{50} values for any inhibited kinases.

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Protocol: Cellular Target Engagement Assay (General)

This protocol outlines a general method to confirm that **GSK2945** engages REV-ERBα within a cellular context.

1. Reagents and Materials:

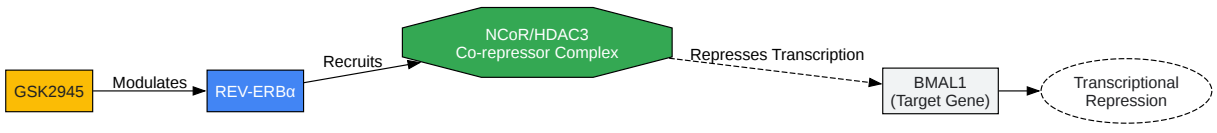
- Cells expressing REV-ERBα
- **GSK2945**
- Cell lysis buffer
- Antibodies against REV-ERBα and a loading control
- SDS-PAGE and Western blotting reagents

2. Procedure:

- Treat cells with varying concentrations of **GSK2945** for a specified time.
- Harvest and lyse the cells.
- Perform a thermal shift assay by heating cell lysates to a range of temperatures.
- Separate the soluble and aggregated protein fractions by centrifugation.
- Analyze the amount of soluble REV-ERBα at each temperature by Western blotting.
- A shift in the melting temperature of REV-ERBα in the presence of **GSK2945** indicates target engagement.

Signaling Pathways and Experimental Workflows

To aid in experimental design and data interpretation, the following diagrams illustrate relevant concepts.



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Caption: Simplified signaling pathway of REV-ERBα modulation by **GSK2945**.

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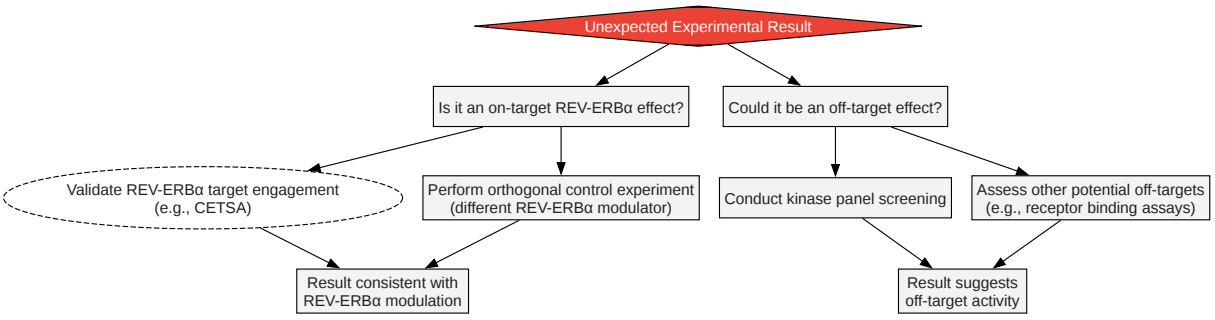

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Caption: Logical workflow for troubleshooting unexpected results with **GSK2945**.

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- 4. JCI Insight - Molecular clock REV-ERBα regulates cigarette smoke–induced pulmonary inflammation and epithelial-mesenchymal transition [insight.jci.org]

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